Introduction: The Significance of a Strained Bicyclic Epoxide

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Compound of Interest

Compound Name:	*Methyl 7-oxabicyclo[4.1.0]heptane-3-carboxylate*
CAS No.:	*41088-52-2*
Cat. No.:	*B1590716*

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The 7-oxabicyclo[4.1.0]heptane scaffold, commonly known as cyclohexene oxide, represents a class of bicyclic epoxides that serve as exceptionally versatile intermediates in modern organic synthesis.[1][2] Their unique structure, which fuses a cyclohexane ring with a highly strained oxirane (epoxide) ring, is the primary source of their reactivity. This inherent ring strain makes them susceptible to a variety of chemical transformations, most notably nucleophilic ring-opening reactions, which proceed with high stereo- and regioselectivity.

This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the synthesis, core reactivity, and key applications of 7-oxabicyclo[4.1.0]heptane derivatives. We will delve into the mechanistic principles that govern their transformations and present field-proven protocols, positioning these compounds as indispensable building blocks for creating molecular complexity in pharmaceuticals, polymers, and fine chemicals.[3][4]

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Part 1: Synthesis of the 7-Oxabicyclo[4.1.0]heptane Core

The construction of the 7-oxabicyclo[4.1.0]heptane framework is most commonly achieved through the direct epoxidation of a cyclohexene precursor. The choice of oxidizing agent and the presence of directing groups on the cyclohexene ring are critical for controlling the stereochemical outcome of the reaction.

Direct Epoxidation of Cyclohexenes

The most prevalent method for synthesizing the 7-oxabicyclo[4.1.0]heptane core is the epoxidation of the corresponding cyclohexene derivative.[1] Peroxy acids, such as meta-chloroperoxybenzoic acid (m-CPBA), are frequently employed for this transformation due to their reliability and operational simplicity. The reaction proceeds via the "butterfly mechanism," where the peroxy acid delivers an oxygen atom to the double bond in a concerted fashion, typically from the less sterically hindered face of the alkene.

For substrates with existing stereocenters, such as the naturally occurring limonene, this reaction can lead to the formation of diastereomers. The synthesis of (1R,4R,6S)-1-methyl-4-(prop-1-en-2-yl)-7-oxabicyclo[4.1.0]heptane (cis-limonene oxide), for instance, requires careful control of reaction conditions to favor epoxidation at the endocyclic double bond and achieve the desired stereochemistry.[1]

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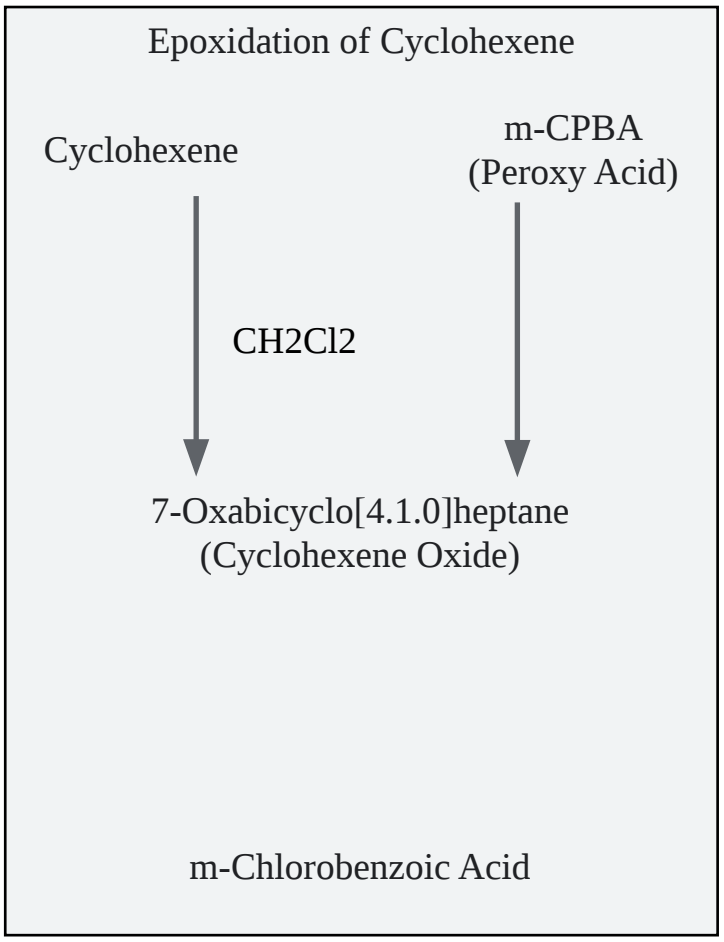

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Diagram 1: General synthetic route to the 7-oxabicyclo[4.1.0]heptane core via epoxidation.

Alternative Synthetic Routes

While direct epoxidation is dominant, other strategies can be employed. Intramolecular cyclopropanation reactions using visible light-induced nucleophilic carbenes have been developed to afford bicyclo[4.1.0]heptane scaffolds.[5] These methods offer access to highly substituted and functionalized derivatives that may be challenging to obtain through standard epoxidation.[5]

Part 2: Reactivity and Key Transformations

The synthetic utility of 7-oxabicyclo[4.1.0]heptane derivatives is dominated by the reactivity of the strained epoxide ring. Nucleophilic ring-opening reactions are paramount, providing a

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powerful tool for installing two vicinal functional groups with well-defined stereochemistry.

Nucleophilic Ring-Opening: A Gateway to Functionalization

The reaction of epoxides with nucleophiles is a cornerstone of organic synthesis. In the case of 7-oxabicyclo[4.1.0]heptane, this reaction typically proceeds via an SN2 mechanism, resulting in a trans-diaxial arrangement of the nucleophile and the hydroxyl group in the resulting cyclohexane chair conformation.

The ring-opening can be performed with a wide array of nucleophiles, including amines, alcohols, thiols, and carbon-based nucleophiles.[6][7] However, the reaction is often slow and requires activation to proceed efficiently.[8][9]

Catalysis: The Role of Lewis and Brønsted Acids

Lewis acids are potent catalysts for epoxide ring-opening.[8][9] They coordinate to the epoxide oxygen, which further polarizes the C-O bonds, making the carbon atoms more electrophilic and susceptible to nucleophilic attack. This coordination also lowers the steric (Pauli) repulsion between the reactants, thereby reducing the reaction barrier.[8][10] Computational studies have shown that the catalytic activity of Group 1 cations decreases down the group ($H^+ > Li^+ > Na^+ > K^+ > Rb^+ > Cs^+$).[8][9][11]

Solid acids, such as graphite oxide, have also emerged as efficient, heterogeneous, and recyclable catalysts for these transformations, enabling reactions under solvent-free conditions.[7]

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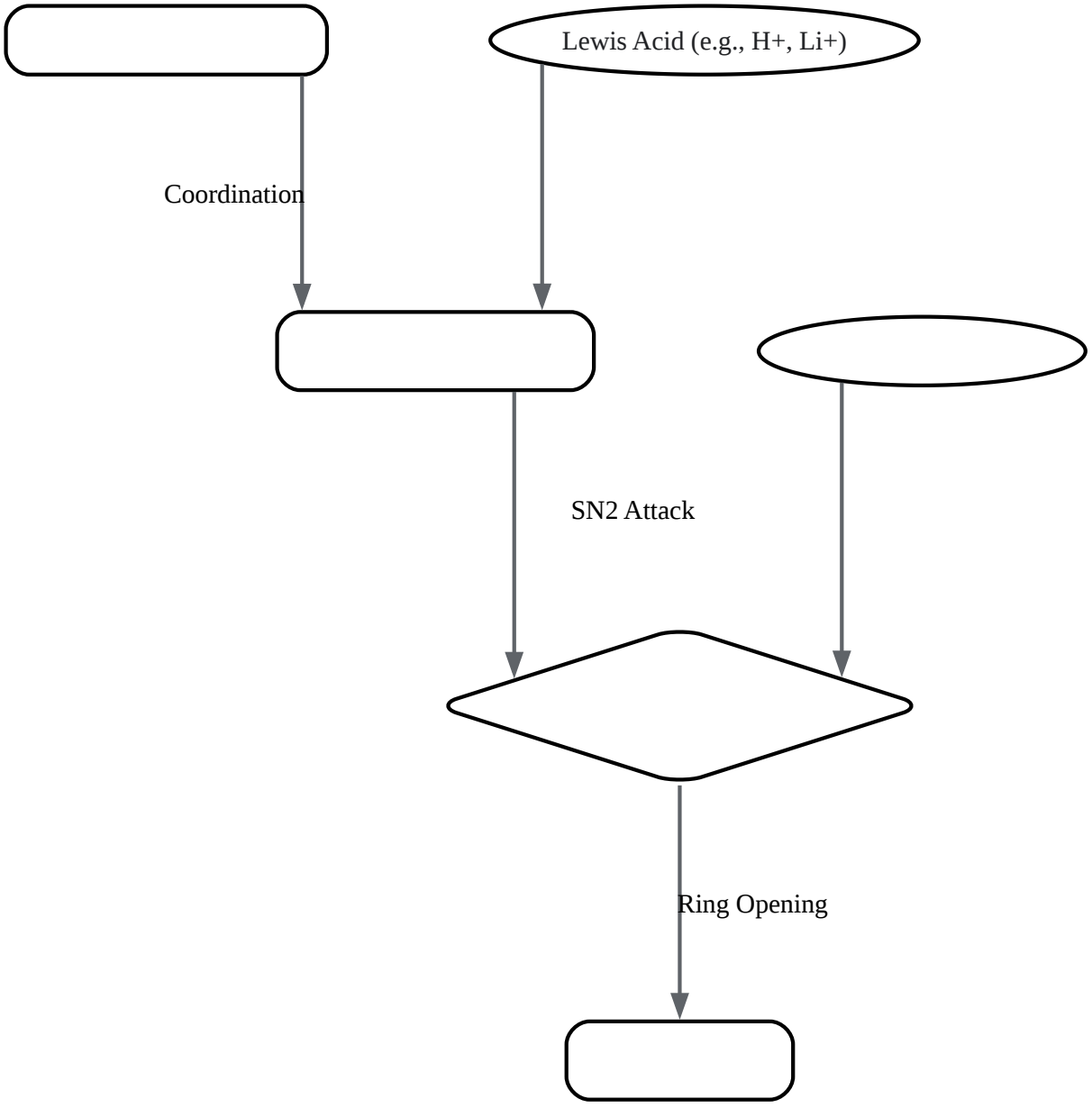

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Diagram 2: Mechanism of acid-catalyzed nucleophilic ring-opening of 7-oxabicyclo[4.1.0]heptane.

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Regioselectivity

For substituted 7-oxabicyclo[4.1.0]heptane derivatives, the site of nucleophilic attack (regioselectivity) is a critical consideration.

- Under basic or neutral conditions (SN2): The nucleophile typically attacks the less sterically hindered carbon atom.
- Under acidic conditions (SN1-like): The reaction proceeds through a transition state with significant carbocationic character. The nucleophile attacks the more substituted carbon atom, which can better stabilize the partial positive charge. For styrene oxide, a related epoxide, nucleophilic attack occurs at the more substituted benzylic position due to resonance stabilization of the intermediate carbocation.[7]

Polymerization

The high ring strain of 7-oxabicyclo[4.1.0]heptane makes it a suitable monomer for ring-opening polymerization. The enthalpy of polymerization is significant, measured at -96.7 ± 1.5 $kJ \cdot mol^{-1}$, driving the formation of poly(oxy-1,2-cyclohexylene).[12][13] This process yields polymers with unique properties that can be applied in materials science.[14]

Part 3: Applications in Science and Industry

The derivatives of 7-oxabicyclo[4.1.0]heptane are not mere laboratory curiosities; they are pivotal intermediates in the synthesis of high-value molecules, particularly in the pharmaceutical and agrochemical sectors.

Medicinal Chemistry

The ability to generate stereochemically rich, functionalized cyclohexane rings makes this scaffold highly valuable for drug discovery.

- Anticoagulants: N,N-dimethyl-7-oxabicyclo[4.1.0]heptane-3-carboxamide is a key intermediate in the synthesis of Edoxaban, an oral anticoagulant used to prevent thromboembolic disorders.[15] The synthesis often involves enzymatic resolution to obtain the required high-purity stereoisomer.[16][17]

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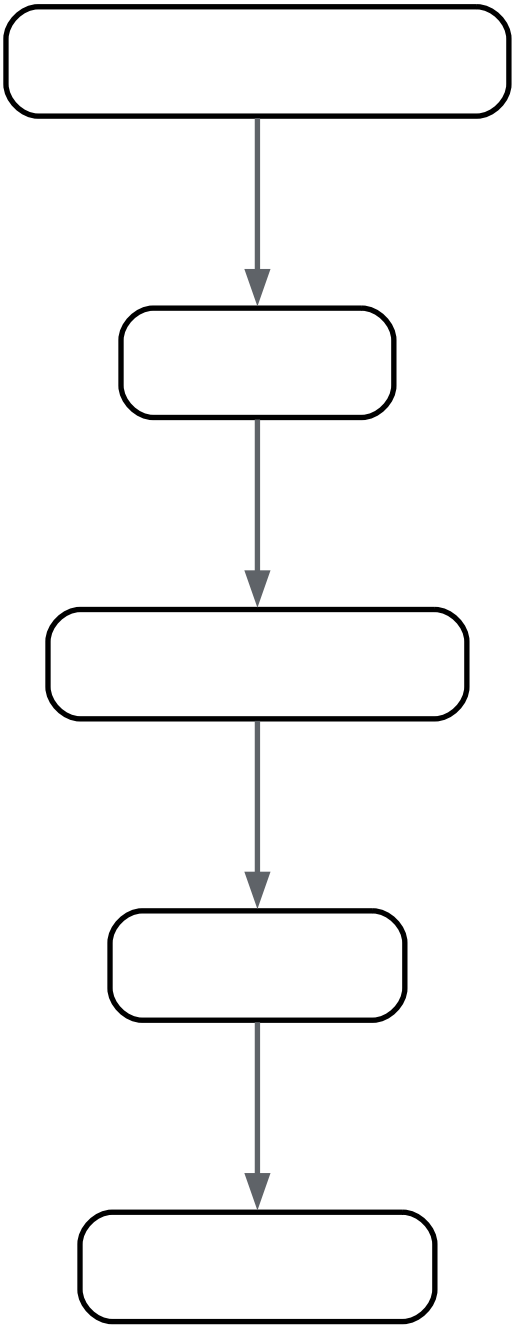
- Anti-influenza Agents: Certain ester derivatives, such as ethyl (1β,5α,6β)-5-(1-ethylpropoxy)-7-oxabicyclo[4.1.0]hept-3-ene-3-carboxylate, are crucial synthetic intermediates for the anti-influenza drug oseltamivir (Tamiflu).[18]
- Nucleoside Analogues: The bicyclic system has been used as a scaffold for creating novel nucleoside analogues with potential applications in antiviral or anticancer therapies.[19]



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